

The role of $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in the formation of Sorel cement

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Compound of Interest

Compound Name: Magnesium chloride hexahydrate

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An In-depth Technical Guide on the Core Role of $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in the Formation of Sorel Cement

Introduction to Sorel Cement

Sorel cement, also known as magnesium oxychloride (MOC) cement, is a non-hydraulic, chemically bonded cementitious material first developed by French chemist Stanislas Sorel in 1867.^{[1][2]} It is formed through an acid-base reaction between lightly calcined magnesium oxide (MgO) and a concentrated aqueous solution of magnesium chloride (MgCl_2), typically using its hexahydrate form, $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$.^{[1][3][4]} Unlike Portland cement, which hardens through hydration, Sorel cement sets via a process of gelation and subsequent crystallization.^[1]

The resulting material exhibits several advantageous properties, including rapid setting, high early compressive strength (often exceeding 50 MPa within hours), excellent abrasion resistance, low thermal conductivity, and notable fire resistance.^{[1][5][6]} It also demonstrates a remarkable ability to bond with a wide variety of aggregates and fillers.^{[2][6]} However, its primary limitation is poor water resistance, as the chloride-bearing phases can leach out in the presence of water, leading to a loss of strength.^{[1][7][8]} This guide provides a detailed examination of the critical role of **magnesium chloride hexahydrate** in the reaction chemistry, phase formation, and microstructural development of Sorel cement.

The Core Role of $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in the Reaction Mechanism

The formation of Sorel cement is not a simple hydration process but a complex chemical reaction in the ternary MgO - MgCl_2 - H_2O system. $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ is not merely a reactant but the primary medium that facilitates the entire setting and hardening process.

Dissolution and Hydrolysis

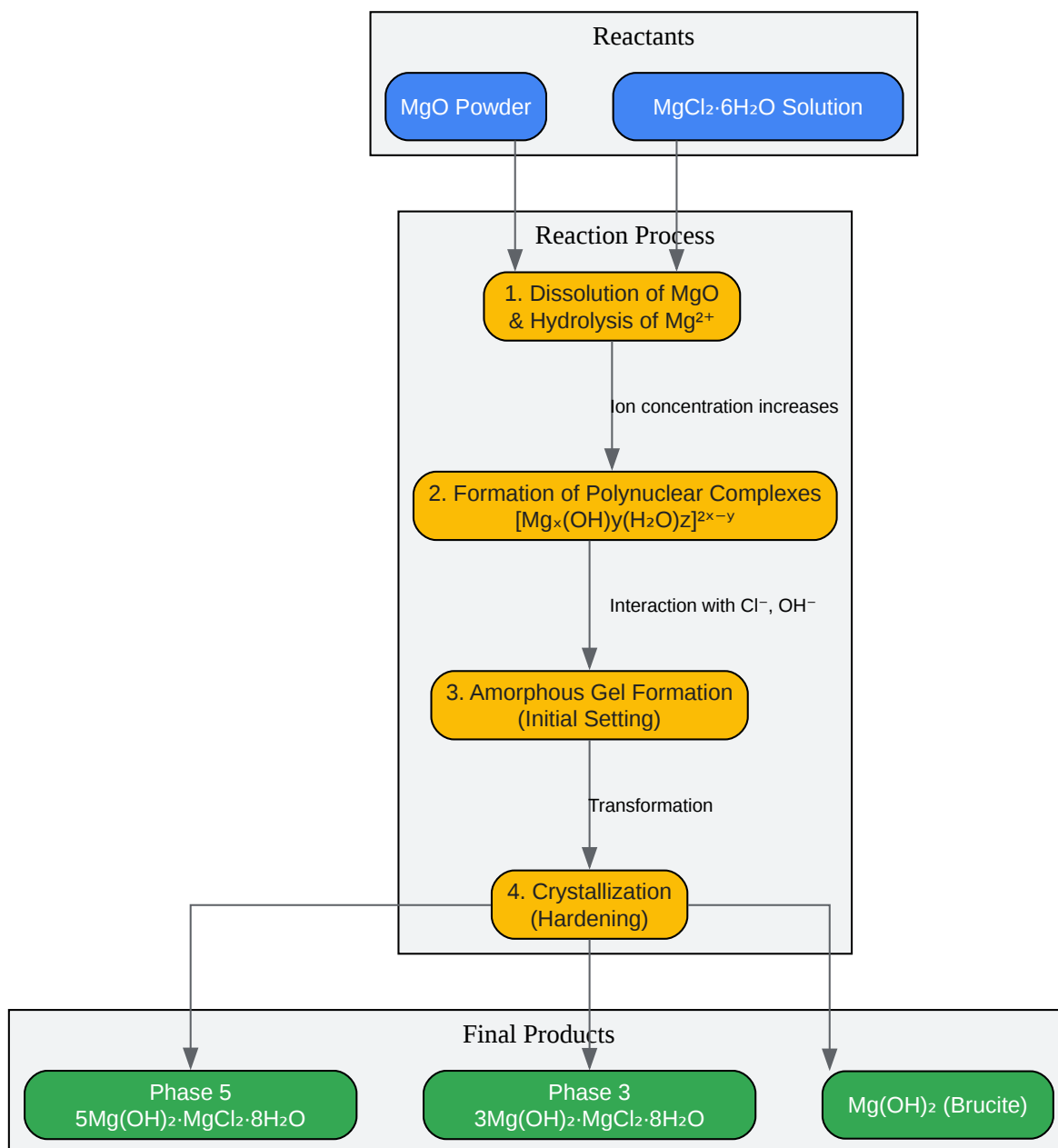
The initial step in the formation of Sorel cement involves the dissolution of MgO powder in the concentrated MgCl_2 solution.^{[4][5]} The high concentration of MgCl_2 is crucial; it provides the aqueous environment rich in Mg^{2+} and Cl^- ions necessary for the reaction to proceed. The dissolution of MgO increases the concentrations of both Mg^{2+} and OH^- ions in the solution.^[9]

This increase in ion concentration induces and promotes the hydrolysis of the aquated magnesium ions $[\text{Mg}(\text{H}_2\text{O})_6]^{2+}$ present in the MgCl_2 solution. This hydrolysis leads to the formation of various polynuclear aquo-hydroxy magnesium complexes, generally represented as $[\text{Mg}_x(\text{OH})_y(\text{H}_2\text{O})_z]^{2x-y}$.^{[5][9]} These complexes are the fundamental building blocks for the subsequent cementitious phases.

Gelation and Crystallization

The polynuclear complexes, along with Cl^- and OH^- ions, interact to form an amorphous hydrogel.^{[5][9]} This gelation is responsible for the initial setting of the cement paste.^[4] Over time, this amorphous gel undergoes a transformation, leading to the crystallization of stable, needle-like hydrated magnesium oxychloride phases.^{[9][10]} These interlocking crystalline needles are the primary source of the cement's mechanical strength.^[2]

The diagram below illustrates the multi-step formation pathway of Sorel cement.



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Caption: Reaction pathway for Sorel cement formation.

Key Crystalline Phases

The primary binding phases responsible for the properties of hardened Sorel cement are specific crystalline magnesium oxychloride hydrates. The formation of these phases is highly dependent on the molar ratios of the initial reactants (MgO, MgCl₂, H₂O).^{[11][12]} The two most prominent and important phases are Phase 5 and Phase 3.^[11]

Phase Name	Chemical Formula	Molar Formula	Key Characteristics
Phase 5	5Mg(OH) ₂ ·MgCl ₂ ·8H ₂ O	Mg ₃ (OH) ₅ Cl·4H ₂ O	The dominant and most desirable binding phase, forming long, needle-shaped crystals that provide high strength. ^{[10][11]}
Phase 3	3Mg(OH) ₂ ·MgCl ₂ ·8H ₂ O	Mg ₂ (OH) ₃ Cl·4H ₂ O	Another key binding phase, often coexisting with Phase 5. ^{[2][11]}
Brucite	Mg(OH) ₂	Mg(OH) ₂	Forms when excess MgO is present or when the cement is exposed to water, leading to leaching of MgCl ₂ . ^{[10][13]}
Other Phases	2Mg(OH) ₂ ·MgCl ₂ ·4H ₂ O (Phase 2) 9Mg(OH) ₂ ·MgCl ₂ ·5H ₂ O (Phase 9)	-	Less common phases that can form under specific conditions. ^{[9][11]}

Influence of MgCl₂ Concentration and Reactant Ratios

The concentration of the MgCl₂ solution and the molar ratio of MgO to MgCl₂ are the most critical factors determining the final phase composition and, consequently, the mechanical properties of the cement.^[12]

- **Stoichiometry:** Formulations that are stoichiometrically close to the 5-phase reaction ($5\text{MgO} + \text{MgCl}_2 + 13\text{H}_2\text{O} \rightarrow 5\text{Mg}(\text{OH})_2 \cdot \text{MgCl}_2 \cdot 8\text{H}_2\text{O}$) tend to produce the strongest cements.[11][14]
- **MgCl₂ Concentration:** The MgCl₂ brine concentration typically ranges from 20% to 33% by weight.[11][14] A concentration of around 28.9% has been shown to yield optimal strength when the MgO-to-brine ratio is near the stoichiometry for Phase 5.[11][14]
- **MgO/MgCl₂ Ratio:** A high MgO/MgCl₂ molar ratio (e.g., greater than 17) can lead to the formation of more Mg(OH)₂, which is undesirable.[12] Conversely, lower ratios can influence whether Phase 5 or Phase 3 is the dominant product.[12] Studies have shown that varying the molar ratio of MgO:MgCl₂ from 1:1 up to 13:1 significantly impacts the final properties.[2][15][16]

The following table summarizes data from various studies on the effect of reactant ratios on the compressive strength of Sorel cement.

Study Reference	Molar Ratio (MgO:MgCl ₂ :H ₂ O)	Brine Concentration (% wgt)	MgO/Brine Ratio (kg/L)	Curing Time	Compressive Strength (MPa)
Ring & Ping	Stoichiometric for Phase 5	28.9%	0.8987	24 hours	~80
Ring & Ping	Excess MgO	33.2%	> 0.9586	24 hours	Strength decreases
Nuryanto et al.[15][16]	3:1:1 (Weight Ratio)	-	-	-	57
Wikipedia[2]	-	-	-	-	69 - 83

Experimental Protocols

Standard Synthesis of Sorel Cement Test Cubes

This protocol describes a generalized method for preparing Sorel cement specimens for characterization.

- **Materials:**

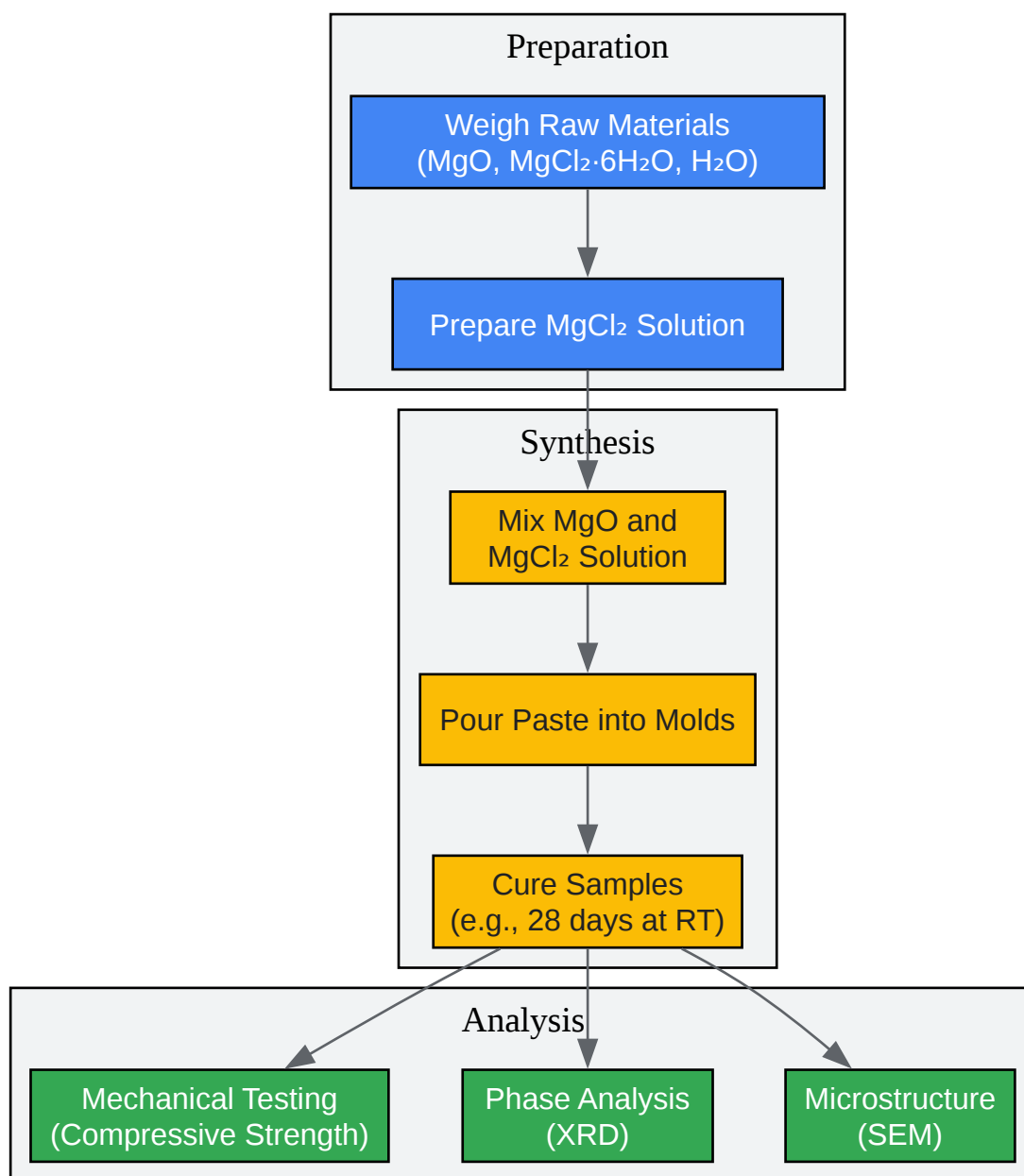
- Lightly calcined magnesium oxide (MgO) powder (e.g., 97% purity, average particle size 25 μm).[\[17\]](#)
- **Magnesium chloride hexahydrate** ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$) (e.g., 98% purity).[\[17\]](#)
- Deionized water.
- Procedure:
 - Prepare MgCl_2 Solution: Dissolve a pre-calculated amount of $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in deionized water to achieve the desired concentration (e.g., 28-34% by weight).[\[11\]](#) Allow the solution to cool to room temperature.
 - Mixing: Place the required amount of MgO powder into a mixer. Gradually add the prepared MgCl_2 solution to the MgO powder while mixing continuously to form a homogeneous paste. The mixing process should be consistent in time and speed for reproducibility.
 - Casting: Immediately pour the fresh cement paste into molds of a specified dimension (e.g., 50x50x50 mm cubes). Vibrate the molds gently to remove any entrapped air bubbles.
 - Curing: Demold the specimens after an initial setting period (e.g., 24 hours).[\[18\]](#) Allow the specimens to cure in a controlled environment (e.g., room temperature, ambient air) for a specified duration (e.g., 7, 14, or 28 days).[\[19\]](#)

Characterization Techniques

- Phase Analysis (XRD): X-ray Diffraction (XRD) is used to identify the crystalline phases present in the hardened cement.[\[3\]](#) Samples are ground into a fine powder and scanned over a 2θ range to identify peaks corresponding to Phase 5, Phase 3, $\text{Mg}(\text{OH})_2$, and unreacted MgO.
- Microstructural Analysis (SEM): Scanning Electron Microscopy (SEM) is employed to observe the microstructure of the hardened paste.[\[3\]](#)[\[10\]](#) It provides visual information on the morphology of the crystalline phases, such as the needle-like structure of Phase 5, and the overall porosity of the cement matrix.

- Mechanical Testing: Compressive strength is the most common mechanical property evaluated. Cured cubes are subjected to a uniaxial compressive load until failure using a universal testing machine.[11]

The workflow for synthesis and characterization is depicted below.



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Caption: Experimental workflow for Sorel cement synthesis and analysis.

Conclusion

Magnesium chloride hexahydrate is indispensable to the formation of Sorel cement. It acts as the reaction medium that enables the dissolution of MgO and the subsequent hydrolysis of magnesium ions to form complex polynuclear species. These species then assemble into a gel network that crystallizes into the high-strength magnesium oxychloride phases, primarily Phase 5 and Phase 3, which define the material's properties. The concentration of the $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ solution and the molar ratio of reactants are the paramount control parameters for tailoring the phase assemblage and optimizing the mechanical performance of the final cement. A thorough understanding of these relationships is crucial for researchers and scientists aiming to utilize or improve upon the unique characteristics of Sorel cement for advanced applications.

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